

An In-depth Technical Guide to 3,3'-Sulfonyldianiline (CAS 599-61-1)

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Compound of Interest

Compound Name: 3,3'-Sulfonyldianiline

Cat. No.: B033222

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3'-Sulfonyldianiline, identified by the CAS number 599-61-1, is an aromatic sulfone compound with the chemical formula $C_{12}H_{12}N_2O_2S$. Also known by synonyms such as 3,3'-diaminodiphenyl sulfone (3,3'-DDS), it is a structural isomer of the well-known antibacterial drug Dapsone (4,4'-sulfonyldianiline). While its primary applications are in polymer chemistry as a monomer and as a curing agent for epoxy resins, its structural similarity to Dapsone suggests potential, yet largely unexplored, roles in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **3,3'-sulfonyldianiline**, with a focus on experimental details and data relevant to researchers in both material science and the pharmaceutical industry.

Chemical and Physical Properties

3,3'-Sulfonyldianiline is a white to slightly yellow crystalline powder.^[1] Its chemical structure features two aminophenyl groups linked by a sulfonyl group at the meta positions. This meta-orientation distinguishes it from its para-substituted isomer, Dapsone, leading to differences in physical and chemical properties that influence its applications.

| Property | Value | References |
|------------------------------|--|------------|
| Molecular Formula | C ₁₂ H ₁₂ N ₂ O ₂ S | [2] |
| Molar Mass | 248.30 g/mol | [3] |
| Melting Point | 170-173 °C | [1] |
| Appearance | White to slightly yellow crystalline powder | [1] |
| Solubility | Slightly soluble in water. Soluble in polar organic solvents. | [4] |
| LD ₅₀ (oral, rat) | 4920 mg/kg | [3] |

Synthesis of 3,3'-Sulfonyldianiline

The primary route for the synthesis of **3,3'-sulfonyldianiline** is the reduction of 3,3'-dinitrodiphenyl sulfone. Two main experimental protocols are prevalent in the literature: catalytic hydrogenation and chemical reduction using iron powder.

Experimental Protocol 1: Catalytic Hydrogenation

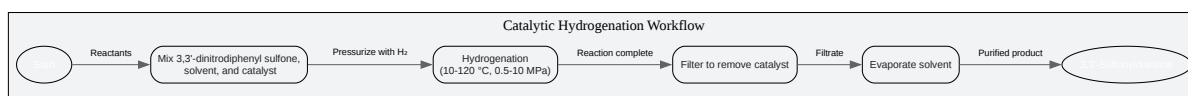
This method involves the reduction of 3,3'-dinitrodiphenyl sulfone using hydrogen gas in the presence of a catalyst such as Palladium on carbon (Pd/C) or Raney nickel.

Materials:

- 3,3'-dinitrodiphenyl sulfone
- Solvent (e.g., lower alcohols)
- Catalyst (Pd/C or Raney nickel)
- Co-catalyst (optional, e.g., Na₂CO₃)
- Hydrogen gas

Procedure:

- In a high-pressure reactor, a mixture of 3,3'-dinitrodiphenyl sulfone and the solvent is prepared. The weight ratio of the sulfone to the solvent is typically between 1:1 and 1:8.
- The catalyst (0.05% to 10% by weight of the dinitrodiphenyl sulfone) and an optional co-catalyst are added to the mixture.
- The reactor is sealed and purged with hydrogen gas.
- The reaction is carried out at a temperature of 10-120 °C and a hydrogen pressure of 0.5-10 MPa.
- Upon completion of the reaction, the catalyst is filtered off.
- The solvent is removed under reduced pressure to yield **3,3'-sulfonyldianiline**.



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Caption: Workflow for the synthesis of **3,3'-Sulfonyldianiline** via catalytic hydrogenation.

Experimental Protocol 2: Chemical Reduction with Iron

This classic method utilizes iron powder in a weakly acidic medium to reduce the nitro groups.

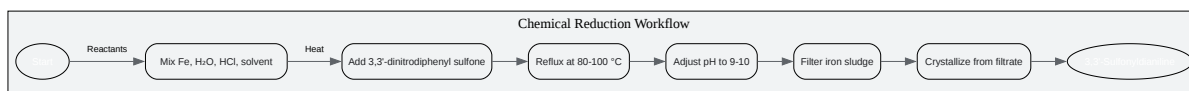
Materials:

- 3,3'-dinitrodiphenyl sulfone
- Iron powder

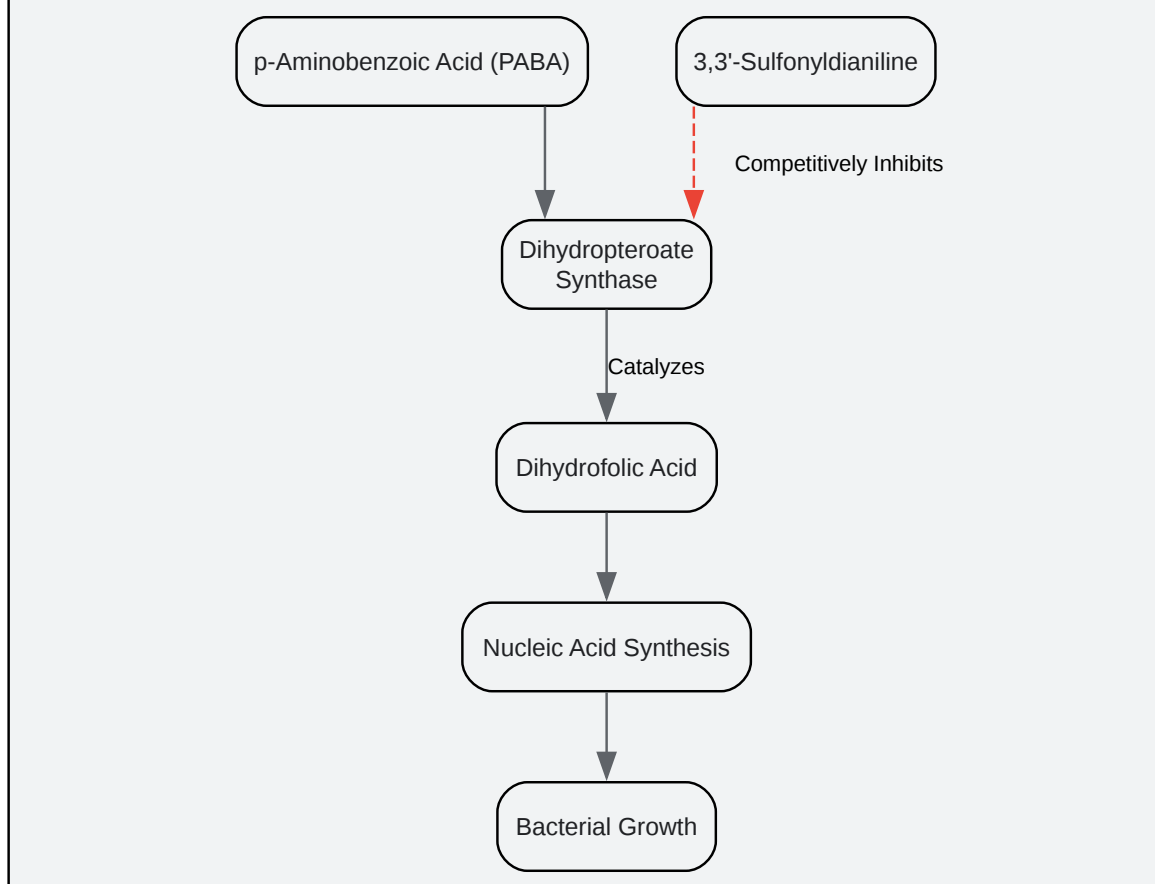
- Hydrochloric acid (weakly acidic medium)
- Solvent (e.g., water, sulfolane)
- Sodium hydroxide

Procedure:

- A mixture of iron powder, water, a solvent, and a catalytic amount of hydrochloric acid is heated to 80-100 °C.
- 3,3'-dinitrodiphenyl sulfone is slowly added to the heated mixture.
- The reaction is refluxed for 2-6 hours.
- After the reaction is complete, the pH is adjusted to 9-10 with sodium hydroxide to precipitate iron salts.
- The mixture is filtered to remove the iron sludge.
- The filtrate is decolorized, and upon cooling, **3,3'-sulfonyldianiline** crystallizes out.



Postulated Mechanism of Action of 3,3'-Sulfonyldianiline (by analogy to Dapsone)



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